

Application Notes and Protocols for Nabam as a Soil Fumigant

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nabam

Cat. No.: B031027

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Nabam (disodium ethylenebisdithiocarbamate) is a broad-spectrum fungicide, algicide, and bactericide that has been utilized as a soil fumigant to control a variety of soil-borne pests.^{[1][2]} Its mode of action primarily involves the inhibition of enzyme activity by complexing with metal-containing enzymes, including those crucial for the production of adenosine triphosphate (ATP).^[3] Upon application to the soil, **Nabam** degrades into other compounds, including the major degradate ethylenethiourea (ETU), which is of environmental concern due to its potential for leaching and its classification as a Group B2 carcinogen.^[3] This document provides detailed application notes, summarizes quantitative data on its efficacy and toxicity, outlines experimental protocols for its study, and visualizes key pathways related to its function and degradation.

Data Presentation

Efficacy of Nabam as a Soil Fumigant

Nabam has demonstrated efficacy against a range of soil-borne pathogens, including fungi and nematodes. The following table summarizes the available quantitative data on its effectiveness.

Target Organism	Application Rate	Efficacy/Effect	Reference
Fusarium oxysporum	Not Specified	Suppression of Fusarium wilt in cotton	[2]
Meloidogyne incognita (Root-knot nematode)	Not Specified	Reduction in nematode populations in cotton	[2]
Various soil fungi, bacteria, and actinomycetes	Not Specified	General reduction in microbial populations	[4]

Toxicological Data

The toxicological profile of **Nabam** and its degradation products is a critical consideration for its use. The following table presents a summary of key toxicological data.

Organism/System	Endpoint	Value	Reference
Freshwater Fish	Acute Toxicity	Moderately toxic	[3]
Estuarine Organisms	Acute Toxicity	Moderately to highly toxic	[3]
Human Thyroid	Effect	Hazard from ethylenethiourea (ETU)	[3]
Chinese Hamster Ovary (CHO) cells	Genotoxicity	Positive for sister-chromatid exchanges	[3]
Mice	Mutagenicity (Host-mediated assay)	Negative	[3]
Rats (dermal exposure)	Acute Toxicity (LD50 of a degradation product fraction)	1570 mg/kg	[1]
Mice (dermal exposure)	Acute Toxicity (LD50 of a degradation product fraction)	580 mg/kg	[1]

Experimental Protocols

Protocol 1: Assessment of Nabam Efficacy Against *Fusarium oxysporum* in Soil

Objective: To determine the concentration-dependent efficacy of **Nabam** in reducing the population of *Fusarium oxysporum* in a soil matrix.

Materials:

- **Nabam** stock solution (e.g., 1000 ppm)
- Sterilized sandy loam soil
- *Fusarium oxysporum* culture (e.g., ATCC® 48112™)

- Potato Dextrose Agar (PDA) plates
- Sterile water
- Incubator
- Microcentrifuge tubes
- Hemocytometer or plate reader

Procedure:

- Inoculum Preparation: Grow *F. oxysporum* in a liquid medium (e.g., Potato Dextrose Broth) for 5-7 days at 25°C. Harvest spores by centrifugation and resuspend in sterile water to a known concentration (e.g., 1×10^6 spores/mL).
- Soil Treatment:
 - Dispense 100 g of sterilized sandy loam soil into sterile containers.
 - Inoculate the soil with the *F. oxysporum* spore suspension to achieve a final concentration of 1×10^4 spores/g of soil. Mix thoroughly.
 - Prepare serial dilutions of the **Nabam** stock solution to achieve final treatment concentrations in the soil (e.g., 0, 10, 50, 100, 200 ppm).
 - Add the appropriate volume of **Nabam** solution or sterile water (for control) to each soil container and mix to ensure even distribution.
- Incubation: Incubate the treated soil samples at 25°C for a specified period (e.g., 7, 14, and 21 days).
- Fungal Population Assessment:
 - At each time point, take a 1 g subsample of soil from each container.
 - Perform serial dilutions of the soil sample in sterile water.

- Plate 100 µL of each dilution onto PDA plates.
- Incubate the plates at 25°C for 3-5 days.
- Count the number of *F. oxysporum* colonies (CFU/g of soil).
- Data Analysis: Calculate the percentage reduction in the *F. oxysporum* population for each **Nabam** concentration compared to the control.

Protocol 2: Evaluation of Nabam's Effect on Soil Microbial Respiration

Objective: To assess the impact of **Nabam** on the overall metabolic activity of the soil microbial community by measuring carbon dioxide (CO₂) evolution.

Materials:

- Fresh, sieved (2 mm) soil with no prior pesticide exposure
- **Nabam** stock solution
- Incubation jars (e.g., Mason jars) with airtight lids
- Beakers containing a known concentration of sodium hydroxide (NaOH) solution (e.g., 0.5 M)
- Barium chloride (BaCl₂) solution
- Phenolphthalein indicator
- Hydrochloric acid (HCl) standard solution for titration
- Incubator

Procedure:

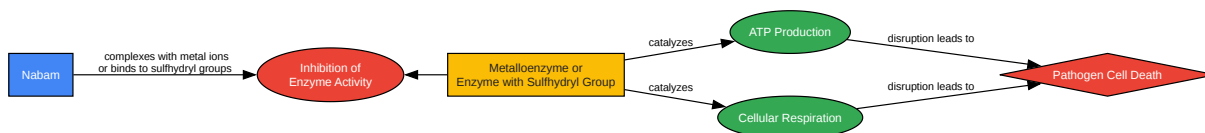
- Soil Preparation and Treatment:
 - Weigh 100 g of fresh soil into each incubation jar.

- Prepare different **Nabam** concentrations to be applied to the soil (e.g., 0, 50, 100, 200 ppm).
- Apply the **Nabam** solutions to the soil and mix thoroughly. The control group receives only water.
- Incubation and CO₂ Trapping:
 - Place a beaker containing 20 mL of 0.5 M NaOH into each jar, ensuring it does not come into contact with the soil.
 - Seal the jars tightly and incubate at a constant temperature (e.g., 25°C) in the dark.
- Titration:
 - After a set incubation period (e.g., 24, 48, 72 hours), carefully remove the NaOH beakers from the jars.
 - Add 2 mL of BaCl₂ solution to each NaOH sample to precipitate the carbonate.
 - Add a few drops of phenolphthalein indicator.
 - Titrate the remaining NaOH with the standardized HCl solution until the pink color disappears.
- Calculation:
 - The amount of CO₂ evolved is calculated based on the difference in the amount of HCl required to neutralize the NaOH from the control and the treated samples.
 - $\text{CO}_2\text{-C (mg/kg soil/day)} = (B - V) * N * E * 1000 / W * T$
 - B = Volume of HCl used for the blank (mL)
 - V = Volume of HCl used for the sample (mL)
 - N = Normality of HCl
 - E = Equivalent weight of C in CO₂ (6)

- W = Weight of the soil sample (g)
- T = Incubation time (days)
- Data Analysis: Compare the rate of CO₂ evolution in **Nabam**-treated soils to the control to determine the inhibitory effect on microbial respiration.

Visualizations

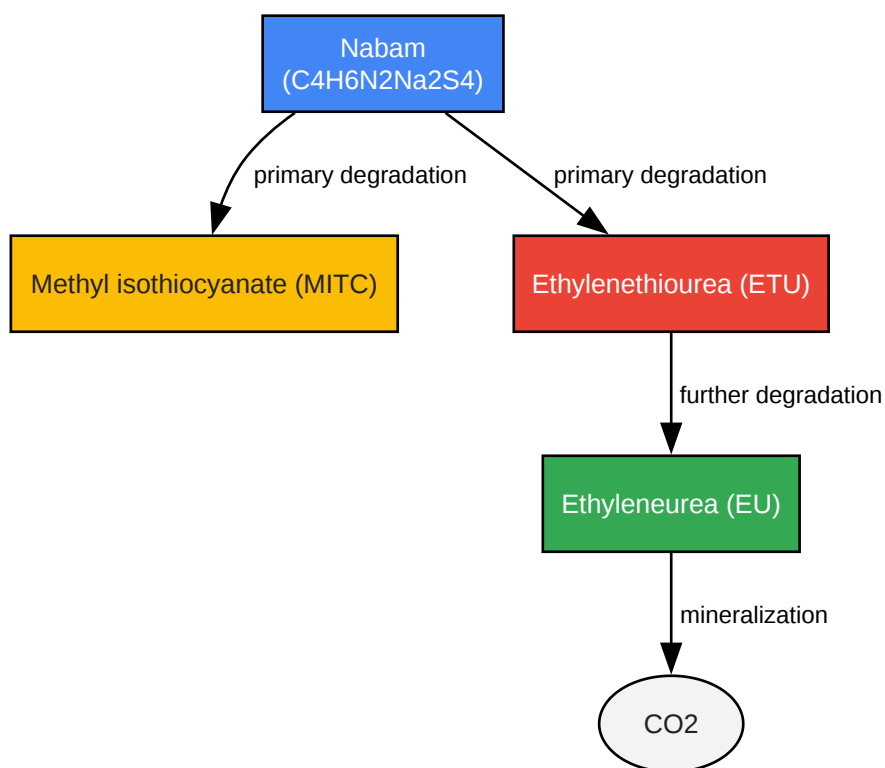
Nabam's General Mechanism of Action: Enzyme Inhibition



[Click to download full resolution via product page](#)

Caption: General mechanism of **Nabam**'s fungicidal action.

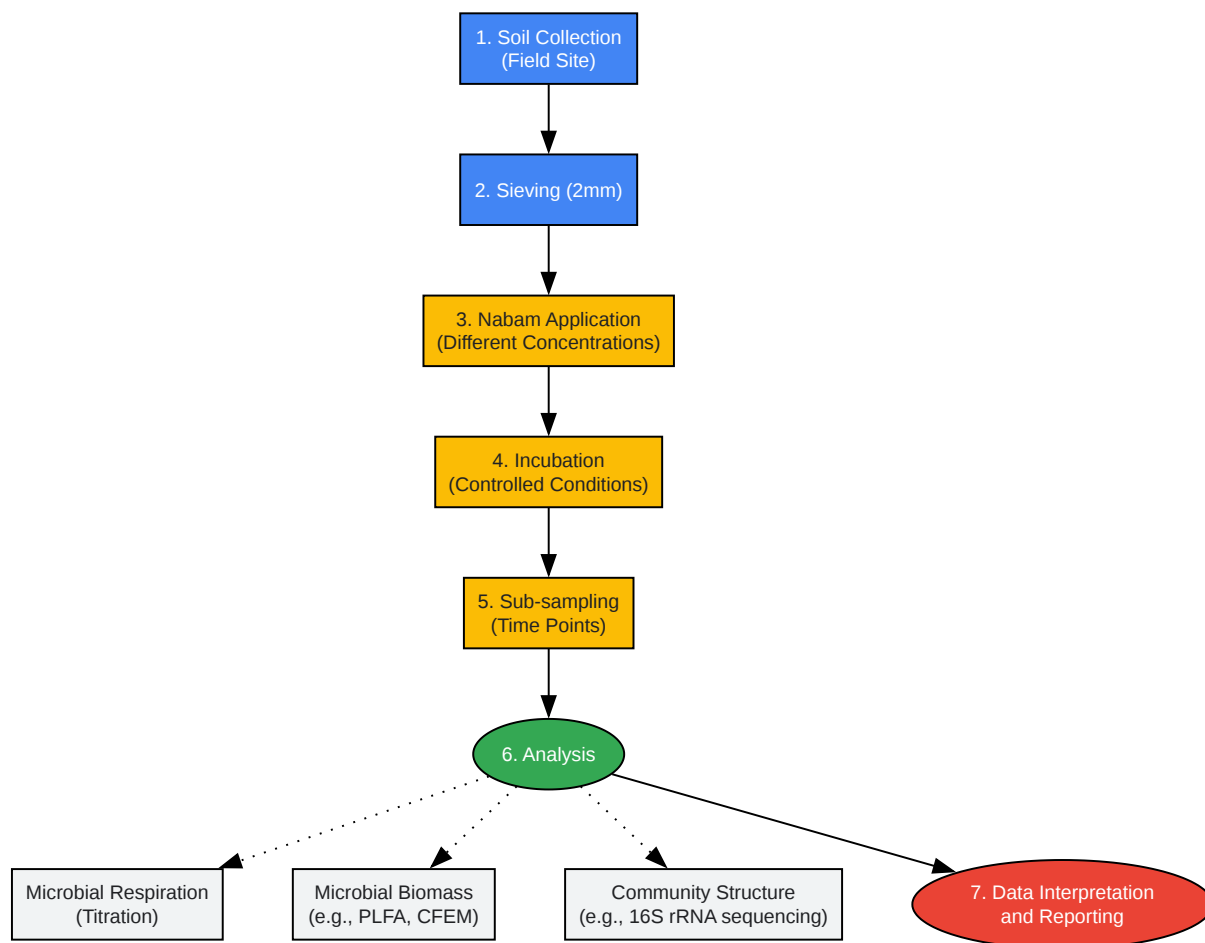
Degradation Pathway of Nabam in Soil



[Click to download full resolution via product page](#)

Caption: Simplified degradation pathway of **Nabam** in the soil environment.

Experimental Workflow for Assessing Nabam's Impact on Soil Microbial Community



[Click to download full resolution via product page](#)

Caption: Workflow for studying **Nabam**'s effect on soil microbes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nabam | C₄H₆N₂Na₂S₄ | CID 3032297 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Influence of Soil Fumigation on the Fusarium-Root-knot Nematode Disease Complex of Cotton in California - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Influence of Soil Fumigation on the Fusarium-Root-knot Nematode Disease Complex of Cotton in California - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Nabam as a Soil Fumigant]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031027#nabam-s-use-as-a-soil-fumigant-and-its-effects]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com